

Personal protective equipment for handling N-methyl-N-(methylsulfonyl)glycine

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Compound of Interest

Compound Name: *N-methyl-N-(methylsulfonyl)glycine*

Cat. No.: *B186531*

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Essential Safety and Handling Guide for N-methyl-N-(methylsulfonyl)glycine

For researchers, scientists, and drug development professionals, this guide provides immediate, essential safety and logistical information for handling **N-methyl-N-(methylsulfonyl)glycine**. The following procedures are based on general laboratory safety principles for handling chemicals of unknown toxicity, due to the limited availability of a specific Safety Data Sheet (SDS). A thorough, activity-specific risk assessment is mandatory before any handling.

N-methyl-N-(methylsulfonyl)glycine is a derivative of the amino acid glycine and is utilized in various chemical syntheses, including the development of agrochemicals.[1] While specific toxicity data is limited, its chemical structure, containing a sulfonyl group, suggests that it should be handled with care, similar to other organosulfur compounds which can be irritating to the skin, eyes, and respiratory system.[2]

Chemical and Physical Properties

A summary of the known physical and chemical properties of **N-methyl-N-(methylsulfonyl)glycine** is provided below.

Property	Value
CAS Number	115665-52-6
Molecular Formula	C ₄ H ₉ NO ₄ S
Molecular Weight	167.18 g/mol
Appearance	Solid
Purity	≥95%

Personal Protective Equipment (PPE)

A stringent adherence to PPE protocols is crucial to minimize exposure. The following table outlines the minimum PPE requirements for handling **N-methyl-N-(methylsulfonyl)glycine**.

Activity	Minimum PPE Requirement
Receiving & Unpacking	Laboratory coat, safety glasses, nitrile gloves.
Weighing (Solid Form)	Laboratory coat, safety glasses with side shields (or goggles), double nitrile gloves, N95 respirator (or handle within a chemical fume hood or ventilated balance enclosure).
Solution Preparation	Chemical-resistant laboratory coat, chemical splash goggles, double nitrile gloves. All work should be performed in a certified chemical fume hood. [3]
General Handling (Solutions)	Laboratory coat, safety glasses, nitrile gloves.
Waste Disposal	Chemical-resistant laboratory coat, chemical splash goggles, heavy-duty nitrile gloves.

Glove Selection: Use chemically resistant gloves such as neoprene or nitrile rubber.[\[4\]](#) Latex gloves are not recommended as they may not provide adequate protection.[\[4\]](#) Always inspect gloves for any signs of degradation or perforation before use.[\[5\]](#)

Eye Protection: Safety glasses with side shields are the minimum requirement.^[6] When there is a risk of splashing, chemical splash goggles and a face shield should be used.^{[2][6]}

Body Protection: A laboratory coat is standard. For tasks with a higher risk of splashes or spills, a chemical-resistant apron or suit should be considered.^{[6][7]}

Respiratory Protection: For handling the solid compound outside of a ventilated enclosure, a NIOSH-approved N95 respirator is recommended to prevent inhalation of dust particles.^[8]

Operational Plan: Step-by-Step Handling Procedures

1. Preparation and Engineering Controls:

- Ensure a calibrated and certified chemical fume hood is used when handling the solid form or preparing solutions to minimize inhalation exposure.^{[3][9]}
- An emergency eyewash station and safety shower must be readily accessible.
- Keep a spill kit appropriate for solid organic compounds nearby.

2. Handling the Solid Compound:

- Before handling, review the available safety information and have a clear plan for the experiment.
- Don the appropriate PPE as outlined in the table above.
- When weighing, use a ventilated balance enclosure or a chemical fume hood to control dust.
- Use designated spatulas and weighing papers.
- Avoid creating dust. If dust is generated, do not attempt to blow it away. Gently clean with a damp paper towel (if compatible with the chemical) or a vacuum with a HEPA filter.

3. Solution Preparation:

- Work within a chemical fume hood.^[9]

- When dissolving the solid, add it slowly to the solvent to avoid splashing.
- If the dissolution is exothermic, use an ice bath to control the temperature.
- Clearly label all solutions with the chemical name, concentration, date, and your initials.

4. General Handling:

- Always wash hands thoroughly after handling the chemical, even if gloves were worn.[\[3\]](#)
- Avoid contact with skin and eyes.[\[5\]](#)
- Do not eat, drink, or apply cosmetics in the laboratory.[\[5\]](#)

Disposal Plan

Chemical waste must be disposed of according to institutional and local regulations.

1. Waste Segregation:

- Collect all waste containing **N-methyl-N-(methylsulfonyl)glycine** in a dedicated, labeled hazardous waste container.
- Do not mix this waste with other chemical waste streams unless compatibility is known.[\[10\]](#)

2. Container Labeling:

- Clearly label the waste container with "Hazardous Waste" and the full chemical name: "**N-methyl-N-(methylsulfonyl)glycine**".
- List all components of the waste, including solvents.

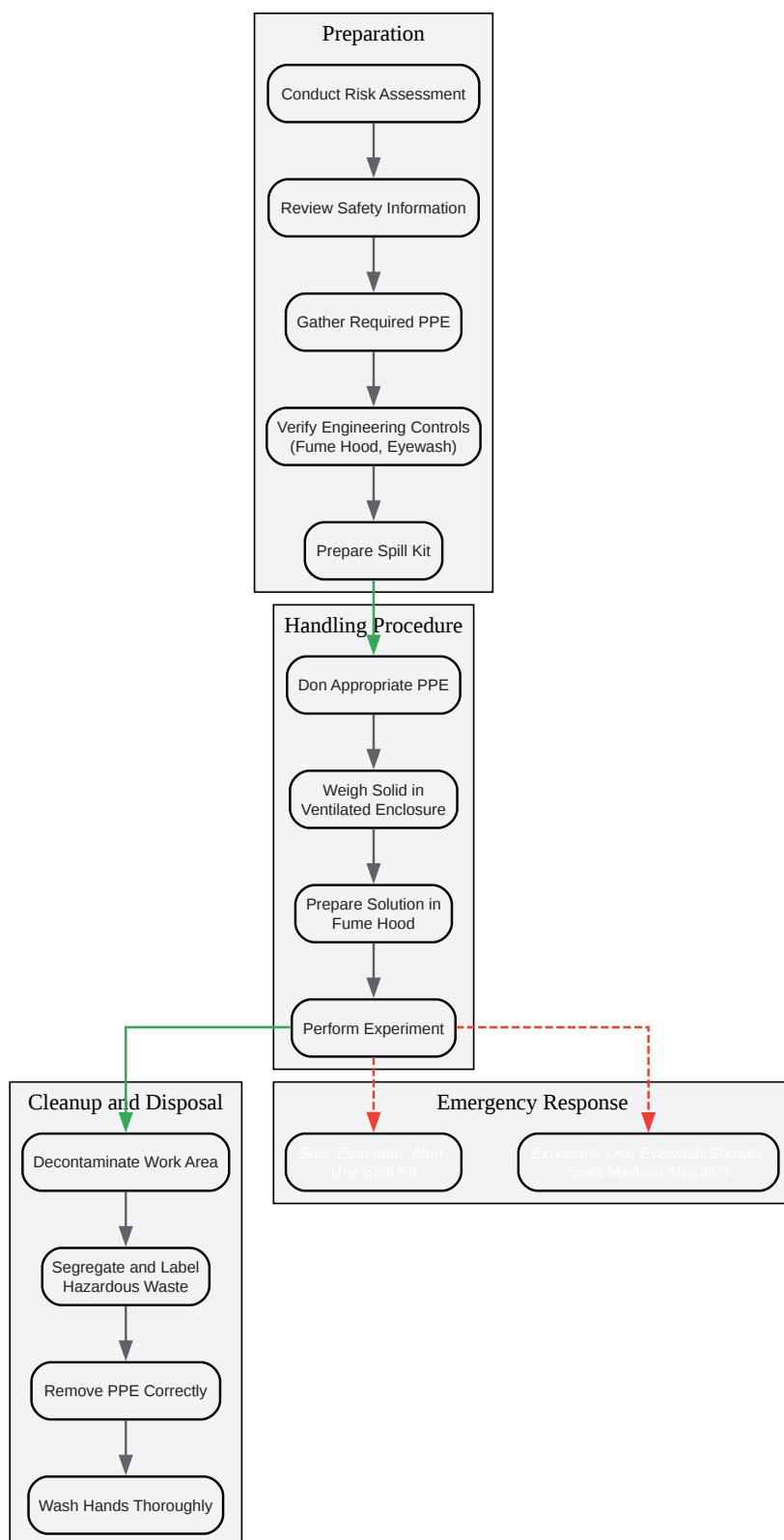
3. Disposal of Contaminated Materials:

- Used gloves, weighing papers, and other disposable materials contaminated with the chemical should be placed in the solid hazardous waste container.
- Contaminated glassware should be rinsed with an appropriate solvent, and the rinsate collected as hazardous waste before washing.

4. Final Disposal:

- Arrange for pickup of the hazardous waste by your institution's Environmental Health and Safety (EHS) department.
- Do not pour any waste containing this chemical down the drain.[\[10\]](#)

Safety Workflow



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Caption: Workflow for the safe handling of **N-methyl-N-(methylsulfonyl)glycine**.

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